

# physical properties of 3-methylphenyl isocyanate

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## Compound of Interest

Compound Name: *m*-Tolyl isocyanate

Cat. No.: B147536

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An In-depth Technical Guide to the Physical Properties of 3-Methylphenyl Isocyanate

## Introduction

3-Methylphenyl isocyanate, also known as **m-tolyl isocyanate** or m-toluhl isocyanate, is an aromatic organic compound belonging to the isocyanate family. Its chemical structure consists of a benzene ring substituted with a methyl group and a highly reactive isocyanate functional group ( $-N=C=O$ ) at positions 3 and 1, respectively. This reactivity makes it a valuable intermediate in the synthesis of a wide range of materials, most notably polyurethanes, as well as pharmaceuticals and pesticides. Understanding its physical properties is critical for its safe handling, storage, and effective use in various chemical processes. This guide provides a detailed overview of these properties, experimental methodologies for their determination, and key reactivity pathways.

## Physical and Chemical Properties

The core physical and chemical characteristics of 3-methylphenyl isocyanate are summarized below. These values are essential for modeling its behavior in chemical reactions, ensuring proper storage conditions, and implementing safety protocols.

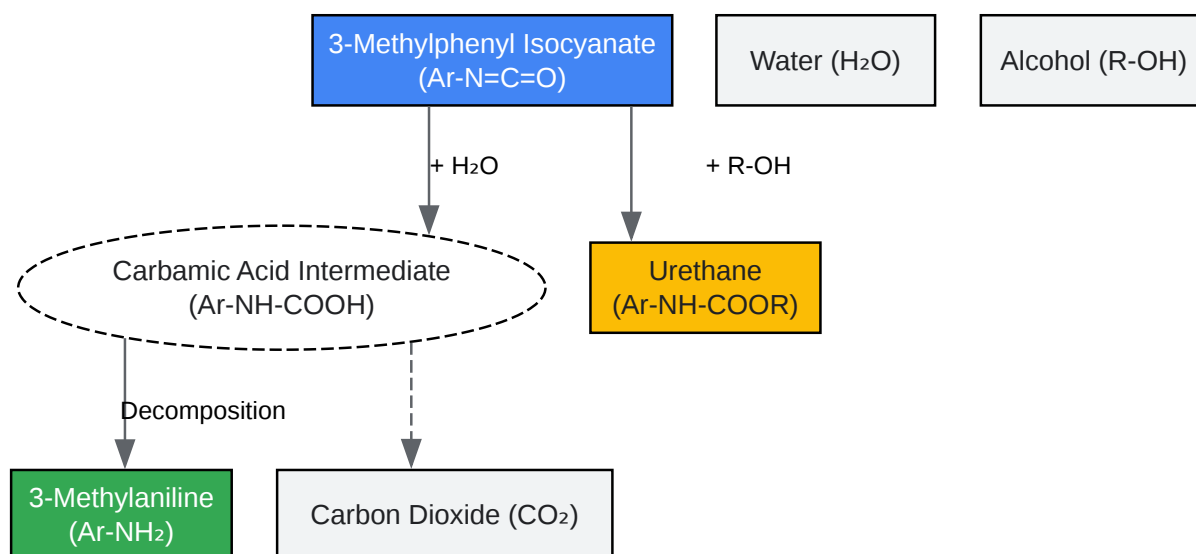
Property	Value	Reference
CAS Number	621-29-4	[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO (or CH <sub>3</sub> C <sub>6</sub> H <sub>4</sub> NCO)	[1][2]
Molecular Weight	133.15 g/mol	[1][2]
Appearance	Liquid	
Density	1.033 g/mL at 25 °C	[1]
Boiling Point	75-76 °C at 12 mmHg	[1]
Refractive Index (n <sub>20/D</sub> )	1.5305	[1]
Flash Point	65 °C (149 °F)	[1]
Solubility	Reacts with water.[3][4]	
Storage Temperature	2-8°C	

## Reactivity and Stability

The isocyanate (-NCO) group is highly electrophilic, making 3-methylphenyl isocyanate reactive toward a wide range of nucleophiles, particularly compounds containing active hydrogen atoms like alcohols, amines, and water.[3][4]

- **Reaction with Water:** It reacts with water or moisture to form an unstable carbamic acid intermediate, which then decomposes to produce 3-methylaniline and carbon dioxide gas.[3][4] This reaction can be vigorous and generate significant heat and pressure, which is a critical safety consideration for storage and handling.[3]
- **Reaction with Alcohols:** The reaction with alcohols is fundamental to the production of polyurethanes, forming a stable urethane linkage.
- **Polymerization:** Isocyanates can self-polymerize, especially in the presence of catalysts or at elevated temperatures.[3][5] This can be an exothermic and potentially hazardous reaction.

Due to its reactivity with water, it must be stored under dry, inert conditions to maintain its purity and prevent hazardous pressure buildup in sealed containers.[6]



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*General reactivity pathway of 3-methylphenyl isocyanate.*

## Experimental Protocols for Property Determination

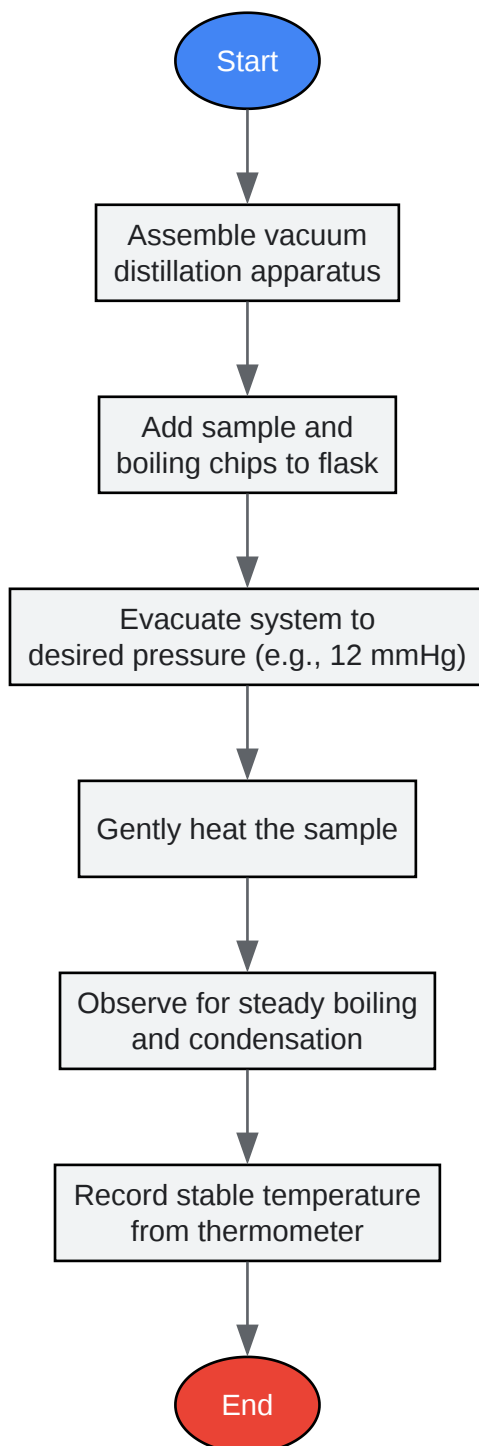
The determination of the physical properties of liquid reagents like 3-methylphenyl isocyanate follows well-established laboratory procedures.

### 1. Boiling Point Determination (Reduced Pressure)

Given that isocyanates can be heat-sensitive, determining the boiling point under reduced pressure (vacuum distillation) is standard practice to prevent thermal decomposition.

- **Principle:** The boiling point is the temperature at which the vapor pressure of the liquid equals the pressure of the system. By reducing the system pressure, the boiling point is lowered.
- **Methodology:**
  - A small quantity of the liquid is placed in a distillation flask with boiling chips.
  - The flask is connected to a distillation head, condenser, and receiving flask. A vacuum pump is attached to the system via a manometer to monitor the pressure.

- The system is evacuated to the desired pressure (e.g., 12 mmHg).
- The flask is gently heated.
- The temperature is recorded when the liquid boils steadily and condensate drips into the receiver at a constant rate. This temperature is the boiling point at that specific pressure.



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